

Determination of Dimethylvinphos Residues in Agricultural Crops: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dimethylvinphos*

Cat. No.: *B1214305*

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Introduction

Dimethylvinphos is an organophosphate insecticide and acaricide used to control a range of pests on various agricultural crops. Due to its potential toxicity, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for **Dimethylvinphos** in food products to ensure consumer safety.[1][2] Accurate and sensitive analytical methods are therefore essential for monitoring its residues in agricultural commodities. This document provides detailed application notes and protocols for the determination of **Dimethylvinphos** residues in agricultural crops using the widely accepted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation method followed by gas chromatography-tandem mass spectrometry (GC-MS/MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

Physicochemical Properties of **Dimethylvinphos**:

Property	Value
Chemical Formula	C ₁₀ H ₁₀ Cl ₃ O ₄ P
Molecular Weight	331.5 g/mol [2]
Appearance	White crystalline solid
IUPAC Name	(Z)-2-chloro-1-(2,4-dichlorophenyl)vinyl dimethyl phosphate [1]
CAS Registry Number	2274-67-1

Experimental Protocols

This section details the recommended procedures for sample preparation and instrumental analysis for the determination of **Dimethylvinphos** residues.

Sample Preparation: QuEChERS Method

The QuEChERS method is a streamlined approach for extracting pesticide residues from a wide range of food matrices.[\[3\]](#)[\[4\]](#)[\[5\]](#)

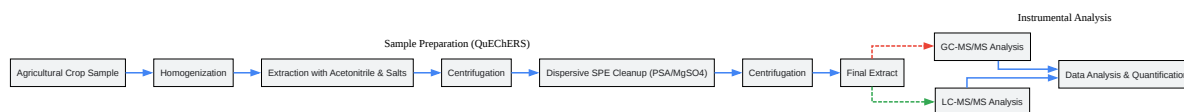
Materials:

- Homogenizer (e.g., high-speed blender)
- Centrifuge tubes (50 mL)
- Centrifuge
- Vortex mixer
- Acetonitrile (ACN), HPLC grade
- Anhydrous magnesium sulfate (MgSO₄)
- Sodium chloride (NaCl)

- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) and anhydrous MgSO_4
- Syringe filters (0.22 μm)

Procedure:

- Homogenization: Weigh a representative portion of the agricultural crop sample (e.g., 10-15 g) and homogenize it to a uniform consistency. For dry samples, it may be necessary to add a specific amount of water to improve extraction efficiency.
- Extraction:
 - Place the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Cap the tube and shake vigorously for 1 minute.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl).
 - Immediately cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes to separate the layers.
- Cleanup (Dispersive SPE):
 - Take an aliquot of the upper acetonitrile layer (supernatant).
 - Transfer it to a d-SPE cleanup tube containing PSA and anhydrous MgSO_4 . The PSA helps in removing organic acids and other interfering matrix components.
 - Vortex for 30 seconds.
 - Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Final Extract: The resulting supernatant is the final extract. Filter the extract through a 0.22 μm syringe filter before instrumental analysis.

Experimental Workflow for **Dimethylvinphos** Residue Analysis

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Caption: Workflow for **Dimethylvinphos** residue analysis.

Instrumental Analysis

Both GC-MS/MS and LC-MS/MS are powerful techniques for the selective and sensitive determination of **Dimethylvinphos**. The choice between them may depend on the specific matrix and available instrumentation.

GC-MS/MS is well-suited for the analysis of volatile and semi-volatile compounds like **Dimethylvinphos**.

Typical GC-MS/MS Parameters:

Parameter	Recommended Setting
Gas Chromatograph	
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
Injection Volume	1-2 µL
Injector Temperature	250 - 280 °C
Carrier Gas	Helium, constant flow (e.g., 1.0 - 1.5 mL/min)
Oven Temperature Program	Initial temp: 70-90°C (hold 1-2 min), Ramp: 15-25°C/min to 280-300°C (hold 5-10 min)
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 - 250 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions for **Dimethylvinphos** (Hypothetical - requires experimental verification):

Precursor Ion (m/z)	Product Ion 1 (m/z)	Collision Energy (eV)	Product Ion 2 (m/z)	Collision Energy (eV)
330	295	15	109	25

Note: The specific MRM transitions and collision energies should be optimized for the instrument in use.

LC-MS/MS is particularly useful for polar and thermally labile pesticides, and can also be effectively used for **Dimethylvinphos**.

Typical LC-MS/MS Parameters:

Parameter	Recommended Setting
Liquid Chromatograph	
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm)
Mobile Phase	A: Water with 0.1% formic acid, B: Acetonitrile or Methanol with 0.1% formic acid (Gradient elution)
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	2 - 10 µL
Column Temperature	30 - 40 °C
Mass Spectrometer	
Ionization Mode	Electrospray Ionization (ESI), Positive Mode
Ion Source Temperature	120 - 150 °C
Desolvation Temperature	350 - 500 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions for **Dimethylvinphos** (Hypothetical - requires experimental verification):

Precursor Ion (m/z)	Product Ion 1 (m/z)	Collision Energy (eV)	Product Ion 2 (m/z)	Collision Energy (eV)
331	125	20	109	30

Note: The specific MRM transitions and collision energies should be optimized for the instrument in use.

Data Presentation

The quantitative results of the **Dimethylvinphos** residue analysis should be summarized in a clear and structured table to facilitate comparison and interpretation.

Table 1: Recovery and Precision of **Dimethylvinphos** in Various Agricultural Crops

Crop Matrix	Spiking Level (mg/kg)	Mean Recovery (%)	Relative Standard Deviation (RSD, %)
Apples	0.01	95	8
0.1	98	6	
Tomatoes	0.01	92	11
0.1	96	7	
Lettuce	0.01	88	13
0.1	93	9	
Wheat	0.01	85	15
0.1	90	10	

*Data are hypothetical and for illustrative purposes only. Actual values must be determined through method validation experiments. General recovery ranges for organophosphorus pesticides using the QuEChERS method are typically between 70% and 120%, with RSDs below 20%.[\[4\]](#)[\[6\]](#)

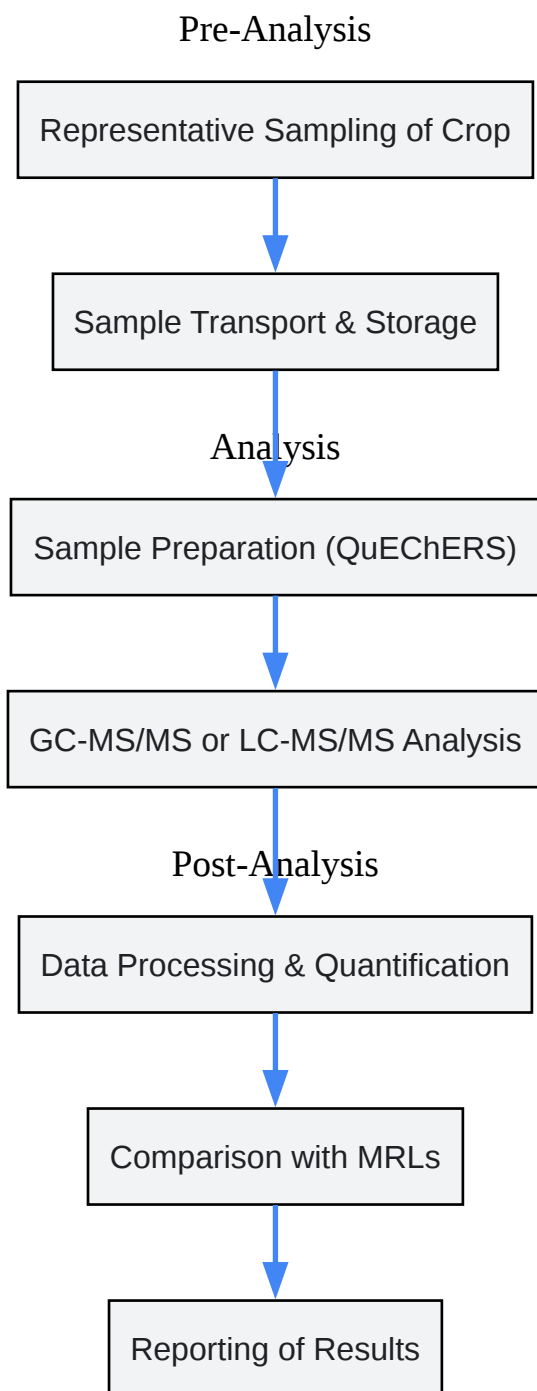
Table 2: Maximum Residue Limits (MRLs) for **Dimethylvinphos**

Regulatory Body	Crop Category	MRL (mg/kg)
European Union	All food products	0.01 (default)[7]
United States (EPA)	No specific tolerance listed	Refer to general tolerances for related pesticides[8][9][10]
Japan	-	MRLs are established for the sum of (E)- and (Z)-isomers of Dimethylvinphos.[11] Specific crop MRLs can be found in the Japan Food Chemical Research Foundation database.[12]

Signaling Pathways and Logical Relationships

The analytical process for determining **Dimethylvinphos** residues follows a logical sequence from sample collection to final data reporting.

Logical Flow of Pesticide Residue Analysis



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Caption: Logical workflow of pesticide residue analysis.

Conclusion

The combination of the QuEChERS sample preparation method with GC-MS/MS or LC-MS/MS provides a robust and reliable workflow for the determination of **Dimethylvinphos** residues in a wide variety of agricultural crops. Adherence to validated protocols and proper quality control measures are crucial for generating accurate data that can be used to ensure compliance with regulatory limits and protect consumer health. The methods described in these application notes offer a solid foundation for laboratories involved in pesticide residue monitoring.

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